

Identifying the "M 1145" Animal Model: A Request for Clarification

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Compound of Interest

Compound Name: M 1145

Cat. No.: B561582

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To provide you with accurate and detailed Application Notes and Protocols, further clarification is needed to identify the specific "**M 1145**" animal model you are interested in. Initial research has not yielded a clear, universally recognized animal model with this designation.

The term "**M 1145**" is associated with multiple, unrelated subjects in scientific and technical literature, making it impossible to proceed without more specific information. The search results for "**M 1145**" have included references to:

- M83 Transgenic Mouse Model: A model used in the study of human synucleinopathies, which are a group of neurodegenerative disorders.[\[1\]](#)
- Technical Specifications: The designation "M-1145" also refers to a specification for tractor hydraulic fluid.[\[2\]](#)[\[3\]](#)

To ensure the information provided is relevant and accurate for your research needs, please provide additional details to specify the animal model of interest. Helpful information would include:

- The disease or condition the model is used to study (e.g., a specific type of cancer, a neurodegenerative disease, a metabolic disorder).

- The specific gene or protein that is modified or studied in the model.
- The species of the animal model (e.g., mouse, rat, zebrafish).
- Any associated research institution or primary publication that describes the development or use of this model.

Once the specific "M 1145" animal model is clearly identified, a comprehensive response containing the requested detailed Application Notes, Protocols, data tables, and diagrams will be generated.

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References

- 1. 'Prion-like' propagation of the synucleinopathy of M83 transgenic mice depends on the mouse genotype and type of inoculum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. purusproducts.com [purusproducts.com]
- 3. mag1.com [mag1.com]
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